

Physical properties like melting and boiling point of "cis-2-Bromocyclohexanol"

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Compound of Interest

Compound Name: **cis-2-Bromocyclohexanol**

Cat. No.: **B101969**

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An In-depth Technical Guide to the Physical Properties of **cis-2-Bromocyclohexanol**

This technical guide provides a comprehensive overview of the key physical properties of **cis-2-Bromocyclohexanol**, a vital intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical sectors. Its stereospecific nature makes it a valuable building block in the development of complex, biologically active molecules. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and workflow visualizations to support laboratory and research activities.

Physical and Chemical Properties

cis-2-Bromocyclohexanol is a colorless to pale yellow liquid under standard conditions.^[1] Its chemical structure, featuring a bromine atom and a hydroxyl group on adjacent carbons in a cis configuration on a cyclohexane ring, leads to its specific physical characteristics.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **cis-2-Bromocyclohexanol** compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₁ BrO	[1]
Molecular Weight	179.055 g/mol	[2] [3] [4]
CAS Registry Number	16536-57-5	[1] [2] [3] [4]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	27 °C; 28.45 °C to 28.85 °C (301.6 to 302 K)	[2] [3] [4] [5]
Boiling Point	225.5 °C at 760 mmHg	[1] [5] [6]
50 °C at 0.001 bar (323 K at 0.001 bar)		[2] [3] [4]
Density	1.519 g/cm ³	[1] [5] [6]
Refractive Index	1.541	[1] [6]
Flash Point	90.2 °C	[1] [5] [6]
Vapor Pressure	0.0171 mmHg at 25 °C	[1] [5] [6]

Experimental Protocols

The determination of physical properties such as melting and boiling points is fundamental to verifying the identity and purity of a chemical compound.[\[7\]](#) The protocols described below are standard methodologies applicable to **cis-2-Bromocyclohexanol**.

Melting Point Determination

The melting point is recorded as a range, from the temperature at which the first crystal begins to melt to the temperature at which the last crystal disappears.[\[8\]](#) A narrow melting point range (typically 0.5-1°C) is indicative of a pure compound.[\[7\]](#)

Apparatus:

- Mel-Temp apparatus or similar calibrated heating block[\[7\]](#)

- Glass capillary tubes (sealed at one end)[8][9]
- Thermometer or digital temperature probe
- Sample of **cis-2-Bromocyclohexanol** (solidified)

Procedure:

- Sample Preparation: If the sample is liquid at room temperature, it must first be cooled to induce solidification. A small amount of the solidified **cis-2-Bromocyclohexanol** is finely ground.
- Loading the Capillary Tube: The open end of a glass capillary tube is pressed into the powdered sample. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[7][8][9]
- Measurement: The loaded capillary tube is placed into the heating block of the melting point apparatus.[7]
- Heating: The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
- Observation: The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.[10]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[7]

Apparatus:

- Small test tube
- Thermometer or digital temperature probe

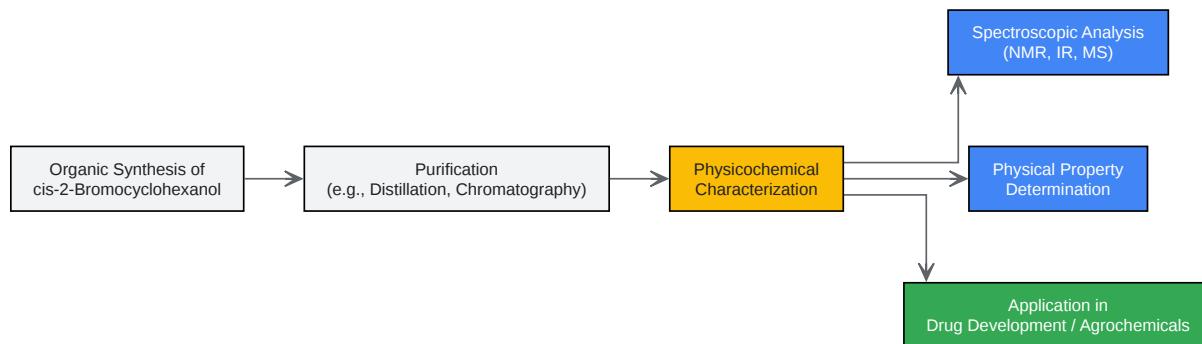
- Capillary tube (sealed at one end)
- Heating mantle or oil bath[9]
- Beaker

Procedure:

- Sample Preparation: A small volume (a few milliliters) of **cis-2-Bromocyclohexanol** is placed into a small test tube.
- Assembly: A capillary tube is placed inside the test tube with its open end down. The thermometer is then secured alongside the test tube, ensuring the thermometer bulb is level with the liquid sample.
- Heating: The assembly is heated in an oil bath. Heating should be gradual and the bath stirred continuously to ensure uniform temperature distribution.[9]
- Observation: As the liquid heats, air trapped in the capillary tube will bubble out. The boiling point is reached when a rapid and continuous stream of bubbles emerges from the capillary tube.
- Measurement: Heating is discontinued. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point. This occurs when the external pressure overcomes the vapor pressure of the liquid.

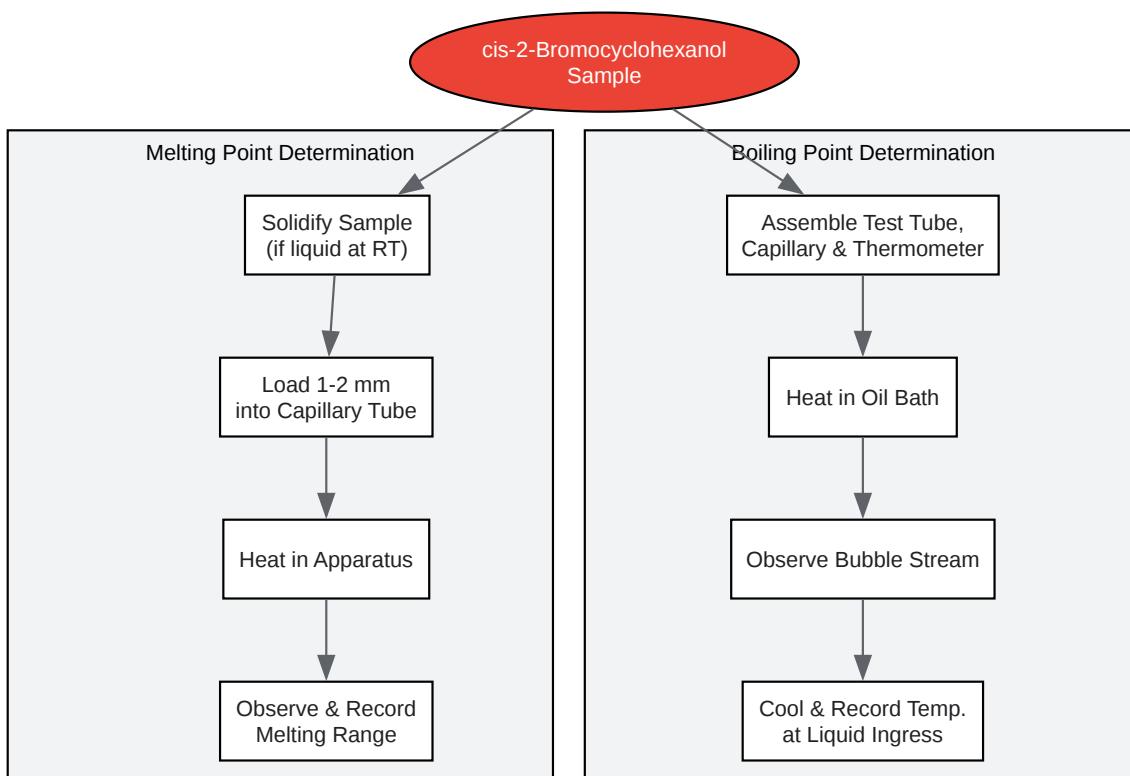
Visualizations

The following diagrams illustrate the logical workflow for the characterization of a chemical intermediate like **cis-2-Bromocyclohexanol** and the specific experimental setup for property determination.



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Caption: Workflow for the synthesis and characterization of a chemical intermediate.



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Caption: Experimental workflows for melting and boiling point determination.

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- To cite this document: BenchChem. [Physical properties like melting and boiling point of "cis-2-Bromocyclohexanol"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101969#physical-properties-like-melting-and-boiling-point-of-cis-2-bromocyclohexanol]

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